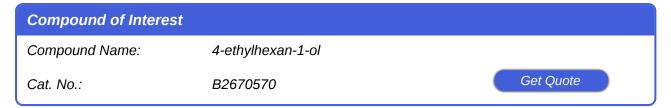


In-Depth Technical Guide: Toxicology and Safety of 4-Ethylhexan-1-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available toxicological and safety data for **4-ethylhexan-1-ol**. Given the limited specific data for this particular isomer, a read-across approach from the structurally similar and well-studied isomer, 2-ethylhexan-1-ol, and other branched-chain saturated alcohols is utilized to provide a thorough assessment. This document is intended to support risk assessment and safe handling practices in research and development settings.

Physicochemical Properties

A summary of the key physicochemical properties of **4-ethylhexan-1-ol** is presented in Table 1. These properties are essential for understanding the substance's behavior and potential for exposure.

Table 1: Physicochemical Properties of **4-Ethylhexan-1-ol**



Property	Value	Reference
Molecular Formula	C8H18O	[1]
Molecular Weight	130.23 g/mol	[1]
CAS Number	66576-32-7	[1]
Appearance	Colorless liquid	[2]
Boiling Point	~163 °C	[2]
Flash Point	64.2 °C	[2]
Water Solubility	Poorly soluble	[2]
log P (Octanol-Water Partition Coefficient)	2.7	[1]

Toxicological Data

The toxicological profile of **4-ethylhexan-1-ol** is primarily established through data on analogous branched-chain saturated alcohols, particularly 2-ethylhexan-1-ol. These compounds generally exhibit low acute toxicity but can cause skin and eye irritation.

Acute Toxicity

Branched-chain saturated alcohols, as a group, demonstrate a low order of acute toxicity.[1][3]

Table 2: Acute Toxicity Data (Read-Across from 2-Ethylhexan-1-ol)



Endpoint	Species	Route	Value	Classificati on	Reference
LD ₅₀	Rat	Oral	2-3 g/kg	May be harmful if swallowed	[2]
LD50	Rat	Dermal	> 2 g/kg	May be harmful in contact with skin	[4]
LC50	Rat	Inhalation	-	Harmful if inhaled	[4]

Irritation and Sensitization

Undiluted branched-chain saturated alcohols have been shown to cause moderate to severe eye irritation.[1][3] Skin irritation is also a concern.

Table 3: Irritation and Sensitization Data (Read-Across from 2-Ethylhexan-1-ol)

Endpoint	Species	Result	Classification	Reference
Skin Irritation	Rabbit	Irritating	Causes skin irritation	[4]
Eye Irritation	Rabbit	Severely irritating	Causes serious eye irritation	[5]
Skin Sensitization	-	Not a sensitizer	Does not cause allergic skin reactions	[4]

Repeated Dose Toxicity

Subchronic repeated-dose studies on 2-ethylhexan-1-ol have indicated effects on the liver, including increased liver weights and peroxisome proliferation in rodents.[5] However, the relevance of these findings to humans is still a subject of debate.[1][3]



Genotoxicity

Studies performed on eight branched-chain saturated alcohols and their metabolites have shown no evidence of genotoxicity in both in vivo and in vitro assays.[1][3]

Table 4: Genotoxicity Data (Read-Across from Branched-Chain Saturated Alcohols)

Assay	System	Result	Reference
Ames Test	In vitro	Negative	[1][3]
Micronucleus Test	In vivo	Negative	[1][3]

Carcinogenicity

A carcinogenicity study on 2-ethylhexan-1-ol showed it to be a weak inducer of liver tumors in female mice.[1][3] However, the mode of action is considered not to be relevant to humans.[1] [3]

Developmental Toxicity

Dermal application of 2-ethylhexan-1-ol to pregnant rats did not result in developmental toxicity, even at doses that caused maternal toxicity.[6] The metabolism of 2-ethylhexanol to 2-ethylhexanoic acid is a key consideration, as the latter has established teratogenic potential.[2]

Toxicokinetics and Metabolism

4-Ethylhexan-1-ol is expected to be absorbed through the gastrointestinal tract and skin. The primary metabolic pathway for branched-chain alcohols involves oxidation.

Probable Metabolic Pathway of 4-Ethylhexan-1-ol

Caption: Probable metabolic pathway of **4-ethylhexan-1-ol**.

Experimental Protocols

Detailed methodologies for key toxicological assessments are outlined below, based on standard OECD guidelines.



Acute Dermal Toxicity (as per OECD 402)

Objective: To determine the acute dermal toxicity of **4-ethylhexan-1-ol**.

Experimental Workflow:

Caption: Workflow for an acute dermal toxicity study.

Skin Irritation (as per OECD 404)

Objective: To assess the potential of **4-ethylhexan-1-ol** to cause skin irritation.

Experimental Workflow:

Caption: Workflow for a skin irritation study.

Eye Irritation (as per OECD 405)

Objective: To determine the potential of **4-ethylhexan-1-ol** to cause eye irritation.

Experimental Workflow:

Caption: Workflow for an eye irritation study.

Bacterial Reverse Mutation Test (Ames Test) (as per OECD 471)

Objective: To evaluate the mutagenic potential of **4-ethylhexan-1-ol** using strains of Salmonella typhimurium and Escherichia coli.

Experimental Workflow:

Caption: Workflow for a bacterial reverse mutation (Ames) test.

Safety Precautions

Based on the available data, the following safety precautions are recommended when handling **4-ethylhexan-1-ol**:



- Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
- Fire Safety: Keep away from heat, sparks, and open flames. Use appropriate fire extinguishing media (e.g., dry chemical, carbon dioxide, alcohol-resistant foam).

Conclusion

4-Ethylhexan-1-ol is a branched-chain saturated alcohol with a toxicological profile that is largely inferred from data on its structural isomer, 2-ethylhexan-1-ol, and other similar compounds. It is expected to have low acute toxicity via oral and dermal routes but may be harmful if inhaled. It is a skin and eye irritant. The available data suggests that it is not genotoxic or carcinogenic under normal conditions of use. The primary metabolic pathway is likely oxidation to the corresponding carboxylic acid, which is then conjugated and excreted. Adherence to standard laboratory safety practices is crucial to minimize exposure and ensure safe handling. Further research specifically on **4-ethylhexan-1-ol** would be beneficial to confirm the read-across assumptions and provide a more definitive toxicological profile.

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References



- 1. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 2. 2-Ethylhexanol Wikipedia [en.wikipedia.org]
- 3. A safety assessment of branched chain saturated alcohols when used as fragrance ingredients PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. arkema.com [arkema.com]
- 5. epa.gov [epa.gov]
- 6. The developmental toxicity of 2-ethylhexanol applied dermally to pregnant Fischer 344 rats PubMed [pubmed.ncbi.nlm.nih.gov]
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